

Technical Guide & Safety Data Sheet: Dipropylamine Acetate Solution

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Compound of Interest

Compound Name: Dipropylamine acetate

Cat. No.: B11762117

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Product & Application Profile

Dipropylamine Acetate (DPAA) is a volatile ion-pairing reagent used primarily in reversed-phase LC-MS analysis of anionic analytes (e.g., oligonucleotides, acidic peptides). Unlike non-volatile phosphate buffers, DPAA sublimates in the electrospray ionization (ESI) source, preventing salt deposition on the mass spectrometer cone.

- Chemical Name: Dipropylammonium acetate^{[1][2]}
- Synonyms: N-propyl-1-propanaminium acetate; DPA Acetate^{[2][3]}
- Primary Application: Mobile phase additive for pH control (approx. pH 5.5–6.5) and ion-pairing.
- CAS Number (Salt): 114389-69-4 (often referenced by component CAS numbers in mixture SDS).^[3]

Hazard Identification: The "Dual-View" Risk Assessment

Standard SDSs often classify the pre-mixed dilute solution (e.g., 0.5 M) as "Non-Hazardous." However, researchers frequently prepare this buffer in-situ from neat precursors. This guide separates the risks of the finished solution from the preparation process.

View A: Finished Solution (0.5 M – 1.0 M Aqueous)

- GHS Classification: Non-Hazardous or Mild Skin/Eye Irritant (Category 2B).
- Signal Word: Warning (if >1.0 M).
- Hazard Statements:
 - H316: Causes mild skin irritation.
 - H320: Causes eye irritation.

View B: Precursor Handling (Critical for Preparation)

The danger lies in the handling of the raw components before equilibrium is reached.

Component	CAS	GHS Classification	Key Hazard
Dipropylamine (Neat)	142-84-7	Danger	H225: Highly Flammable Liquid.H302/H311/H331: Toxic if swallowed/contact/inhaled.H314: Causes severe skin burns.[3] [4][5][6]
Acetic Acid (Glacial)	64-19-7	Danger	H226: Flammable Liquid.H314: Causes severe skin burns and eye damage.

“

Expert Insight: The reaction between Dipropylamine (base) and Acetic Acid (acid) is exothermic.

[7] When preparing large volumes (>500 mL), the heat generation can volatilize the dipropylamine, creating a toxic/corrosive vapor cloud if not managed under a fume hood.

Composition & Physicochemical Properties[2][4][5]

[8][9][10][11][12][13]

Component Table

Ingredient	Concentration (Typical)	Formula	MW (g/mol)
Dipropylamine	5% - 15% (w/v)		101.19
Acetic Acid	Adjusted to pH		60.05
Water	Balance		18.02

Solution Properties (1.0 M Stock)

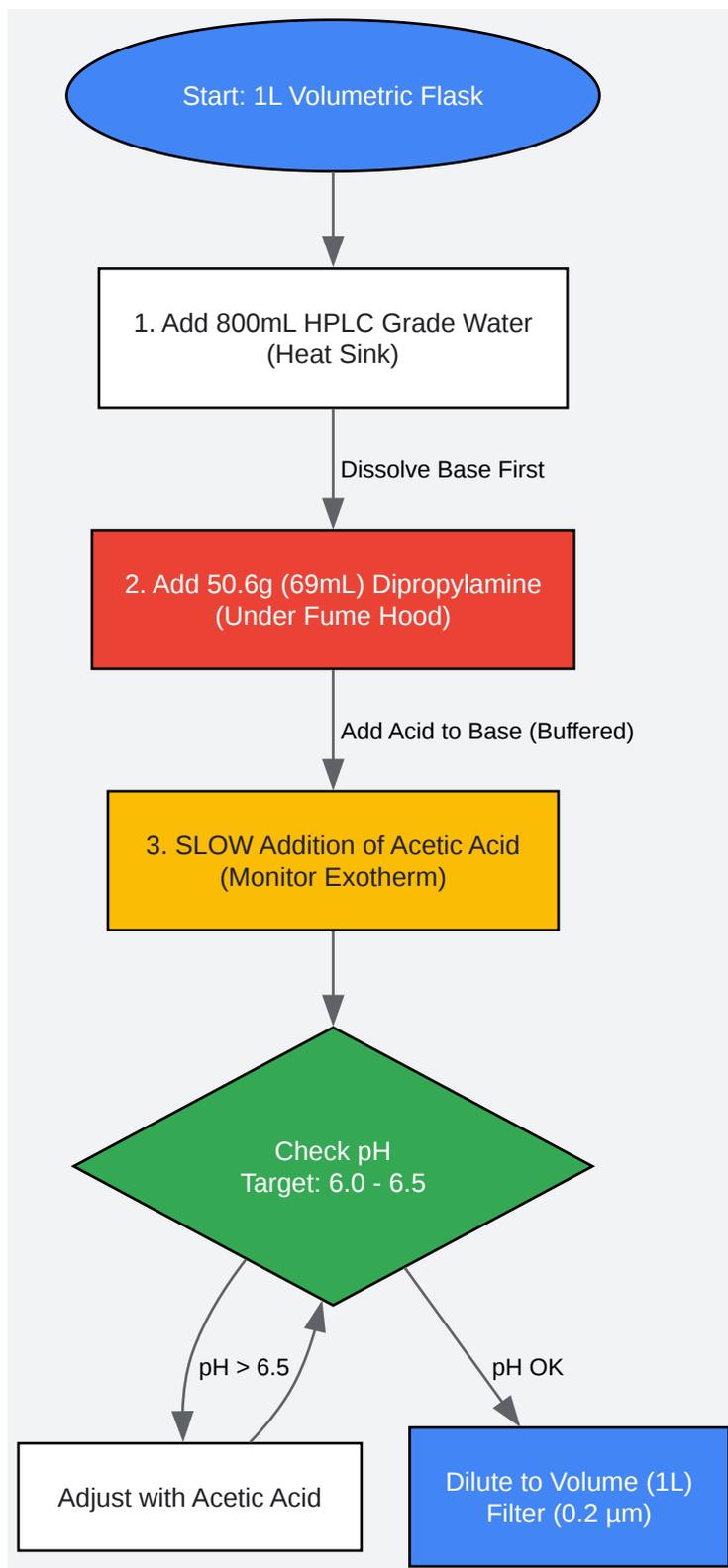
- Physical State: Clear, colorless liquid.[8]
- Odor: Faint amine/vinegar odor (distinctive "fishy-acidic" smell).
- pH: 6.0 ± 0.5 (Self-buffering range).
- Density: $\sim 0.99 - 1.01 \text{ g/cm}^3$.
- Boiling Point: $\sim 100^\circ\text{C}$ (Water co-solvent).
- Solubility: Miscible in water, Methanol, Acetonitrile.

Safe Preparation Protocol (Self-Validating)

Objective: Safely synthesize 1 Liter of 0.5 M **Dipropylamine Acetate** Buffer. Mechanism: Acid-Base Neutralization.

The "Cold-Addition" Workflow

Do not simply dump reagents together. Follow this logic to prevent vapor release and ensure stoichiometric accuracy.



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Figure 1: Safe synthesis workflow for **Dipropylamine Acetate**. Note the "Heat Sink" step (Step 1) is critical to absorb the heat of neutralization.

Validation Steps (Trustworthiness)

- Visual Check: The solution must remain clear. Cloudiness indicates contamination or immiscibility (if using high % organics).
- pH Drift Test: Measure pH immediately and again after 30 minutes. A drift > 0.1 pH units indicates the amine is still equilibrating or evaporating.
- LC-MS Blank Run: Inject the buffer as a blank. Look for "ghost peaks" at m/z 102 (protonated dipropylamine). Excessive background noise suggests low-purity precursors.

Handling, Storage & Stability[4]

Volatility Management

Dipropylamine acetate is a "volatile salt," which is why it works for LC-MS. However, this property leads to concentration drift.

- Storage: Store in borosilicate glass with PTFE-lined caps. Do not use standard polyethylene caps for long-term storage, as amines can leach plasticizers.
- Shelf Life: 1 Month at 4°C.
- Why? Over time, the amine component evaporates faster than the acetic acid/water, causing the pH to drop (become more acidic) and the retention times in HPLC to shift.

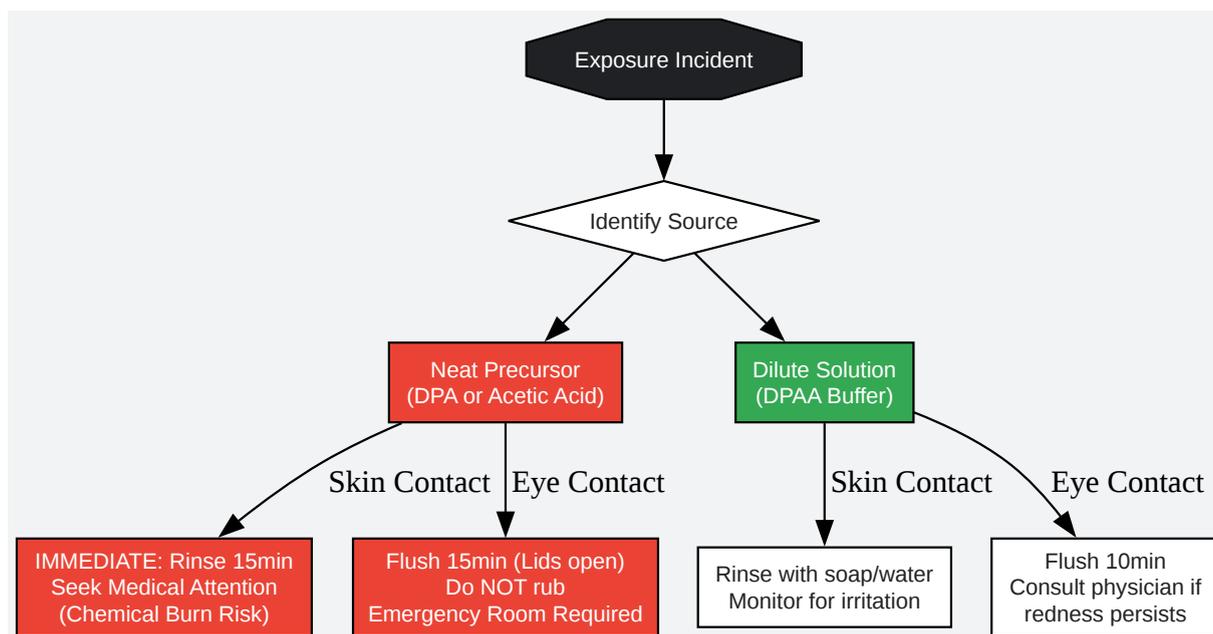
Material Compatibility

- Compatible: Glass, Stainless Steel (316), PTFE (Teflon), PEEK.
- Incompatible: Copper, Aluminum (corroded by amines), Polycarbonate (stress cracking).

Emergency Response & First Aid

In the event of exposure, the response depends on whether the contact was with the concentrated precursors or the dilute solution.

Exposure Logic



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Figure 2: Triage logic for exposure incidents involving DPAA or its precursors.

Spill Cleanup

- Small Spills (<100 mL): Absorb with paper towels. Wipe area with dilute (0.1 M) HCl to neutralize residual amine odor, then water.
- Large Spills (>1 L): Evacuate area if ventilation is poor. Use a commercial spill kit (universal binder). Do not use bleach (hypochlorite) on amine spills, as this can form toxic chloramines.

Toxicology & Regulatory Data

Exposure Limits (Precursors)

Since the salt has no specific established limit, adhere to the limits of the most hazardous component (Dipropylamine).

Agency	Component	Limit Type	Value
ACGIH	Dipropylamine	TWA	Not Established (Skin notation implied due to corrosivity)
OSHA	Acetic Acid	PEL	10 ppm ()
NIOSH	Acetic Acid	IDLH	50 ppm

Toxicological Mechanisms

- Dipropylamine: Acts as a lachrymator and respiratory irritant.[8] High vapor concentrations can cause "blue haze" vision (glauropsia) due to corneal edema, a temporary but alarming condition common with amine exposure.
- Acetate Salt: Generally metabolically benign in low concentrations, rapidly excreted.

References

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